

Apocynoside I: A Technical Guide on its Discovery, and Physicochemical Characteristics

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Compound of Interest

Compound Name: Apocynoside I

Cat. No.: B1251418

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Introduction

Apocynoside I is a naturally occurring ionone glucoside that was first isolated in 2001. It belongs to the broader class of apocarotenoids, which are enzymatic cleavage products of carotenoids. This technical guide provides a comprehensive overview of the discovery, and history of **Apocynoside I**, including its isolation, structure elucidation, and physicochemical properties. This document also outlines a putative biosynthetic pathway and a general experimental workflow for its isolation. As of the latest literature review, no specific biological activities or effects on signaling pathways have been reported for **Apocynoside I**.

Discovery and History

Apocynoside I was first discovered and isolated by a team of Japanese researchers from the roasted leaves of *Apocynum venetum* L.[1][2]. This plant, a member of the Apocynaceae family, has a history of use in traditional medicine and as a health food in Japan[1]. The discovery was part of a broader investigation into the chemical constituents of processed *Apocynum venetum* leaves. In the same study, a related compound, **Apocynoside II**, was also isolated and characterized[1][2].

Physicochemical Properties

The determination of the absolute stereostructure of **Apocynoside I** was achieved through a combination of chemical and physicochemical methods. These included nuclear magnetic resonance (NMR) spectroscopy, mass spectrometry (MS), and circular dichroism[1][2]. While the specific quantitative data is detailed in the original publication, a summary of the key characteristics is presented in Table 1.

Table 1: Physicochemical and Spectroscopic Data of **Apocynoside I**

Property	Value	Reference
Molecular Formula	C ₁₉ H ₂₈ O ₈	[1]
Appearance	Amorphous powder	[1]
Optical Rotation	Specific rotation values were determined.	[1]
UV/Vis Spectroscopy	UV absorption maxima were recorded.	[1]
IR Spectroscopy	Characteristic absorption bands were identified.	[1]
Mass Spectrometry	High-resolution mass spectrometry data was obtained.	[1]
¹ H-NMR Spectroscopy	Chemical shifts and coupling constants were assigned.	[1]
¹³ C-NMR Spectroscopy	Chemical shifts were assigned.	[1]

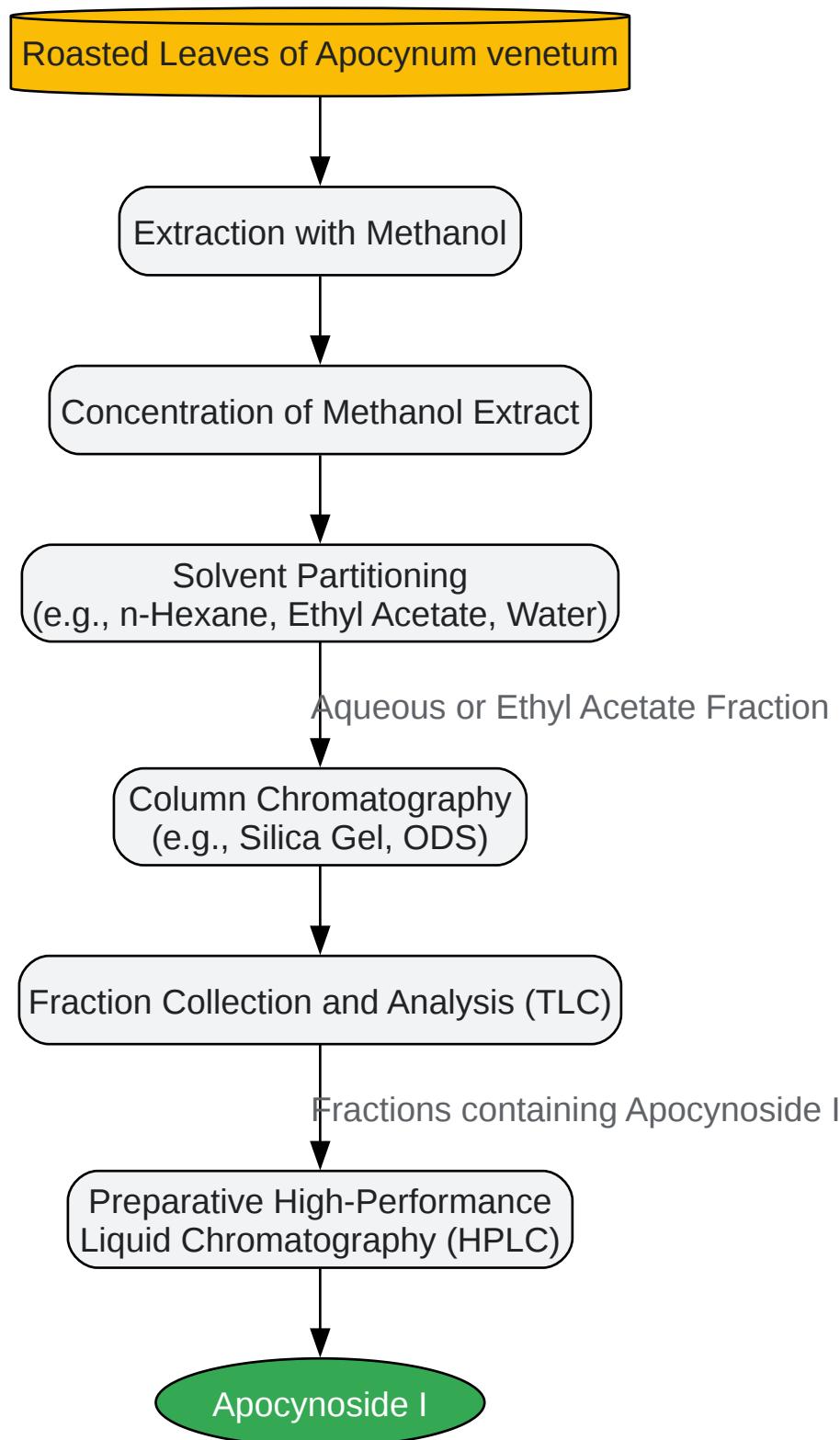
Note: The detailed experimental data is available in the original publication: Murakami, T., Kishi, A., Matsuda, H., Hattori, M., & Yoshikawa, M. (2001). Medicinal Foodstuffs. XXIV. Chemical Constituents of the Processed Leaves of *Apocynum venetum* L.: Absolute Stereostructures of Apocynosides I and II. *Chemical and Pharmaceutical Bulletin*, 49(7), 845–848.

Experimental Protocols

Isolation and Purification of Apocynoside I

The following is a generalized experimental protocol for the isolation and purification of **Apocynoside I** from the roasted leaves of *Apocynum venetum*, based on standard phytochemical extraction and chromatography techniques. The specific details are reported in the original discovery paper[1][2].

Experimental Workflow for Isolation





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References

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- To cite this document: BenchChem. [Apocynoside I: A Technical Guide on its Discovery, and Physicochemical Characteristics]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1251418#apocynoside-i-discovery-and-history]

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